

Nintedanib hepatic impairment dose adjustment

Child-Pugh A

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Compound Focus: Nintedanib

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Pharmacokinetic Data and Dose Adjustment Summary

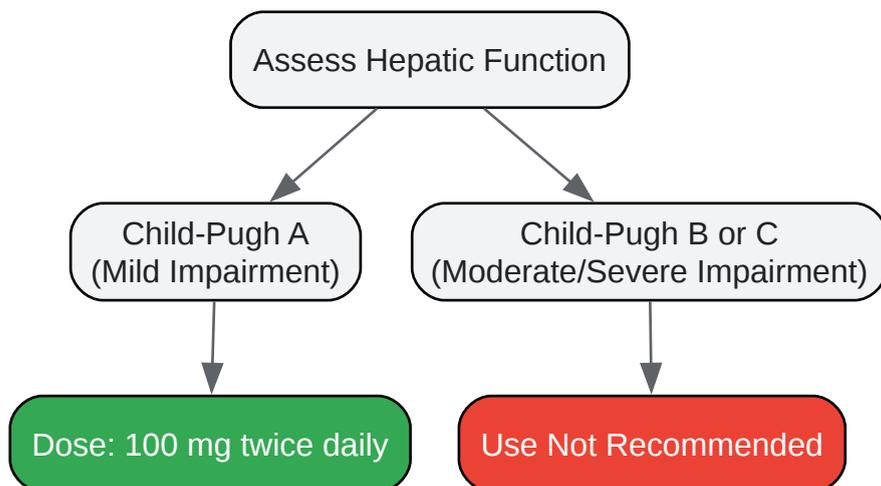
The table below summarizes the key pharmacokinetic changes and corresponding dosing recommendations for **nintedanib** based on hepatic function.

Hepatic Status	Child-Pugh Class	PK Change vs. Healthy	Recommended Nintedanib Dose
Healthy	N/A	Baseline	150 mg twice daily [1]
Mild Impairment	A	Exposure ~2-fold higher [2]	100 mg twice daily [3] [4] [1]
Moderate Impairment	B	Exposure ~8-fold higher [2]	Not recommended [3] [1]
Severe Impairment	C	Not studied [3] [1]	Not recommended [3] [1]

Key Considerations for Clinical Protocols

When designing studies or managing patients on **nintedanib**, the following points are critical:

- **Liver Enzyme Monitoring:** Protocols must include regular liver function tests (LFTs) **prior to initiation, monthly for the first 3 months, and every 3 months thereafter** [4] [1]. This is crucial as elevated liver enzymes are a known adverse effect of **nintedanib** [5] [6].
- **Dosing Logic:** The dose adjustment for hepatic impairment can be visualized as a standardized workflow.



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- **Risk Profile:** Be aware that certain patient demographics may be at higher risk for hepatotoxicity. Post-marketing data suggests that **patients of Asian origin, females, and those with low body weight** may have an increased susceptibility to **nintedanib**-induced liver injury [5] [6].
- **Exclusion Criteria:** In line with clinical practice, patients with elevated AST, ALT, or total bilirubin **>1.5 × ULN** at baseline were typically excluded from major clinical trials of **nintedanib** [2].

Experimental Protocol for PK Studies

The foundational data for these dosing recommendations comes from a dedicated Phase 1 study [2]. Here is a summary of the core methodology:

- **Objective:** To investigate the influence of mild (Child-Pugh A) and moderate (Child-Pugh B) hepatic impairment on the pharmacokinetics (PK), safety, and tolerability of **nintedanib**.
- **Design:** A phase 1, open-label, single-dose, parallel-group, matched-group study.
- **Intervention:** A single oral dose of **nintedanib 100 mg** was administered under fed conditions.
- **Subjects:** The study included subjects with Child-Pugh A (n=8), Child-Pugh B (n=8), and healthy matched controls (n=17).
- **Primary Endpoints:** The primary PK parameters were the maximum plasma concentration (C_{max}) and the area under the plasma concentration-time curve from time zero to infinity ($AUC_{0-\infty}$).

- **Key Finding:** The study concluded that **nintedanib** exposure was approximately 2-fold higher in the Child-Pugh A group and 8-fold higher in the Child-Pugh B group compared to healthy subjects, supporting the need for dose adjustment in mild impairment and contraindicating use in moderate to severe impairment [2].

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References

1. Nintedanib Dosage Guide + Max Dose, Adjustments [drugs.com]
2. Pharmacokinetics of Nintedanib in Subjects With Hepatic ... [pmc.ncbi.nlm.nih.gov]
3. Ofev (nintedanib) dosing, indications, interactions, adverse ... [reference.medscape.com]
4. Nintedanib - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
5. Liver Injury with Nintedanib: A Pharmacovigilance– ... [pmc.ncbi.nlm.nih.gov]
6. Nintedanib - LiverTox - NCBI Bookshelf - NIH [ncbi.nlm.nih.gov]

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